

A Comprehensive Technical Guide to the Safety and Hazards of Bromoacetic Anhydride

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Compound of Interest

Compound Name: *Bromoacetic anhydride*

Cat. No.: *B082147*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Bromoacetic anhydride (CAS No. 13094-51-4) is a highly reactive chemical intermediate utilized in various synthetic processes within the pharmaceutical and chemical industries. Its utility is matched by its significant hazard profile, necessitating a thorough understanding and strict adherence to safety protocols. This technical guide provides a comprehensive overview of the safety data and hazards associated with **bromoacetic anhydride**, compiled from Safety Data Sheets (SDS) and other technical sources. It includes a detailed summary of its physicochemical properties, GHS classification, and specific measures for safe handling, storage, and emergency response. This document is intended to serve as an essential resource for laboratory personnel to mitigate risks and ensure a safe working environment.

Chemical Identification and Physical Properties

Bromoacetic anhydride is a solid, often described as white to brown in appearance. It is important to note its physical state and melting point for appropriate storage and handling.

Property	Value	Citation(s)
Chemical Name	Bromoacetic anhydride	[1][2][3]
Synonyms	2-bromoacetyl 2-bromoacetate	[4]
CAS Number	13094-51-4	[3][5]
Molecular Formula	C ₄ H ₄ Br ₂ O ₃	[4]
Molecular Weight	259.88 g/mol	[4]
Physical State	Solid	[1][3]
Appearance	White to brown solid	[1]
Melting Point	34 - 42 °C (93.2 - 107.6 °F)	[1][3]
Boiling Point	No data available	[1][3]
Flash Point	No data available	[1][3]
Solubility	No data available	[1]

Hazard Identification and GHS Classification

Bromoacetic anhydride is classified as a hazardous substance, primarily due to its corrosive nature. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for understanding these hazards.

Hazard Class	Category	Hazard Statement	Citation(s)
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage	[1][3][4]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage	[1]

Signal Word: Danger[1][3]

Hazard Pictogram:

- GHS05: Corrosion[3]

Toxicology and Health Effects

While specific quantitative toxicological data such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) for **bromoacetic anhydride** are not readily available in the reviewed literature, the primary health hazards are well-documented as severe irritation and burns upon contact. The toxicological properties have not been fully investigated, and it should be handled with extreme care.[1]

Routes of Exposure and Effects:

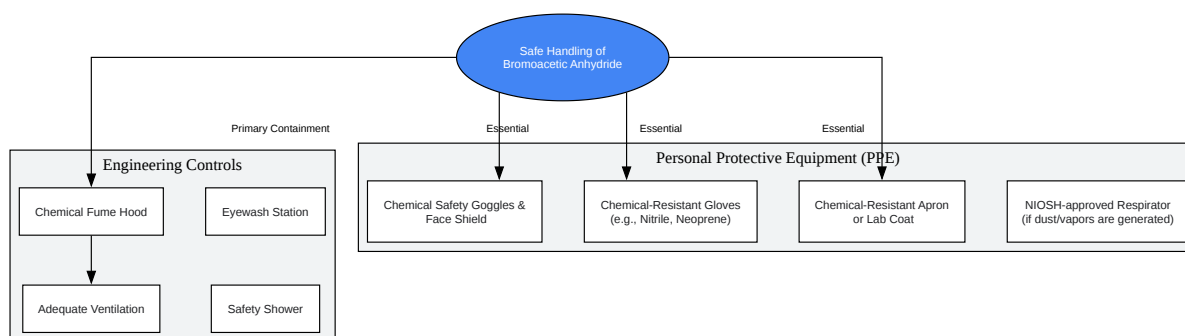
- Skin Contact: Causes severe skin burns, which may include blistering and progressive ulceration if not treated immediately.[3]
- Eye Contact: Causes serious eye damage, potentially leading to corneal burns and permanent injury.[3]
- Ingestion: If swallowed, it can cause corrosive burns to the mouth, throat, and stomach.[3] Vomiting may occur, potentially with blood.[3]
- Inhalation: Inhalation of dust or fumes can cause a burning sensation in the throat, shortness of breath, coughing, or wheezing.[3]

Experimental Protocols: Safe Handling and Emergency Procedures

Due to the lack of specific, detailed experimental protocols for **bromoacetic anhydride** in the available literature, the following procedures are based on best practices for handling highly corrosive and reactive acid anhydrides.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, starting with robust engineering controls, is critical.



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Caption: Hierarchy of controls for handling **bromoacetic anhydride**.

Methodology:

- Work Area Preparation: All work with **bromoacetic anhydride** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[6] Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[1]
- Personal Protective Equipment (PPE):
 - Eye and Face Protection: Wear chemical safety goggles that conform to ANSI Z87.1 standards, in conjunction with a full-face shield.[2][6]
 - Skin Protection: Wear appropriate protective gloves (e.g., nitrile or neoprene) and a chemically resistant lab coat or apron.[1][2] Regularly inspect gloves for any signs of degradation or puncture.

- Respiratory Protection: If there is a potential for generating dust or aerosols, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.[\[1\]](#)[\[6\]](#)
- Handling:
 - Avoid direct contact with the skin, eyes, and clothing.[\[1\]](#)
 - Use spark-proof tools and equipment to prevent ignition sources.[\[2\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)
 - Wash hands thoroughly after handling.[\[1\]](#)

First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure.

Exposure Route	First Aid Protocol	Citation(s)
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[1][2]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.	[1][3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[1][2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[1][2][3]

Firefighting Measures

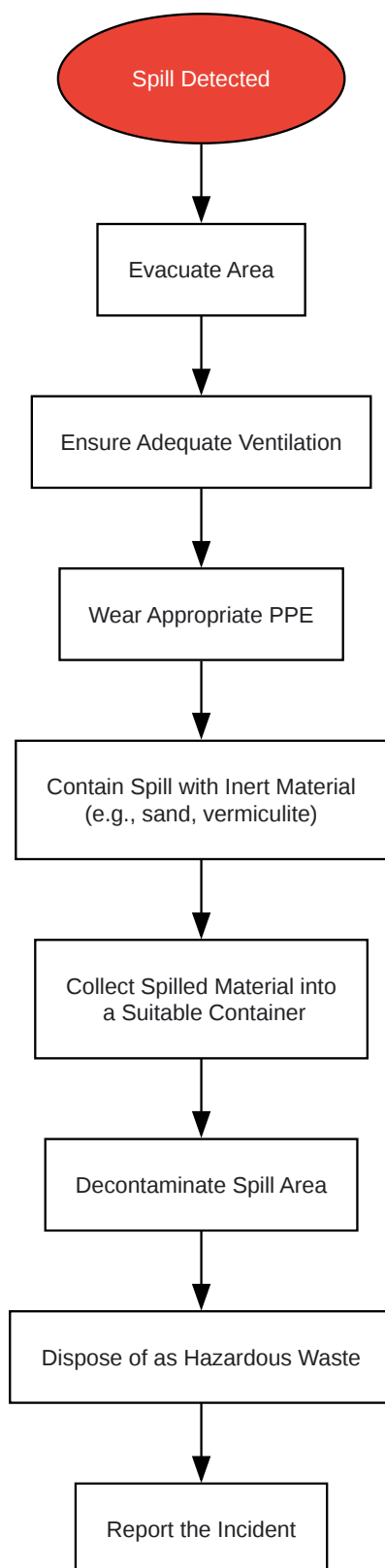
In the event of a fire involving **bromoacetic anhydride**, specific extinguishing media and protective actions are required.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or sand.[1][2]
- Unsuitable Extinguishing Media: Do not use a direct water jet, as it may spread the fire.

- Specific Hazards: During a fire, irritating and toxic gases, such as carbon monoxide, carbon dioxide, and hydrogen bromide, may be generated through thermal decomposition.^[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.^{[1][2]}

Accidental Release Measures

A clear and efficient response to a spill is necessary to prevent exposure and environmental contamination.



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Caption: Workflow for responding to a **bromoacetic anhydride** spill.

Methodology:

- Personal Precautions: Evacuate personnel from the area.[6] Wear the appropriate personal protective equipment as outlined in section 4.1.[2] Ensure adequate ventilation.[1]
- Containment and Cleaning Up:
 - Prevent further leakage or spillage if it is safe to do so.[2]
 - Cover the spilled product with a suitable non-flammable absorbent material, such as sand or vermiculite.[1]
 - Collect the absorbed material and place it into a suitable, labeled container for disposal.[2]
 - Wash the spill site after material pickup is complete.[1]
- Environmental Precautions: Do not let the chemical enter drains or the environment.[1][2]

Storage and Disposal

Proper storage and disposal are critical to long-term safety and environmental protection.

Storage

- Store in a dry, cool, and well-ventilated place.[1][2]
- Keep the container tightly closed when not in use.[1][2]
- Store away from incompatible materials, such as strong oxidizing agents.[6]
- Some sources recommend refrigeration and storage under a nitrogen atmosphere.[6]

Disposal

- **Bromoacetic anhydride** and its containers must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[1][2]
- Do not dispose of with municipal waste.[1]

Conclusion

Bromoacetic anhydride is a valuable chemical reagent with significant hazards, primarily related to its severe corrosivity. A thorough understanding of these hazards, coupled with strict adherence to the safety protocols outlined in this guide, is essential for researchers, scientists, and drug development professionals. By implementing robust engineering controls, utilizing appropriate personal protective equipment, and being prepared for emergency situations, the risks associated with handling **bromoacetic anhydride** can be effectively managed, ensuring a safe and productive research environment.

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